

Navigating the Solubility of 2-Acetoxy-2',4'-difluoroacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 2-Acetoxy-2',4'-difluoroacetophenone

Cat. No.: B130826

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Acetoxy-2',4'-difluoroacetophenone**, a key intermediate in the production of antifungal agents. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on presenting known qualitative information and providing detailed experimental protocols for researchers to determine precise solubility values in common laboratory solvents. Understanding the solubility of this compound is critical for optimizing reaction conditions, developing purification strategies, and formulating active pharmaceutical ingredients.

Qualitative Solubility Profile

Publicly available data on the solubility of **2-Acetoxy-2',4'-difluoroacetophenone** is sparse. However, existing information indicates its solubility in select organic solvents. This qualitative data is summarized in the table below. It is important to note that terms like "soluble" are non-quantitative and solubility can be temperature-dependent.

Solvent	Qualitative Solubility
Chloroform	Soluble[1]
Dichloromethane	Soluble[1]
Ethyl Acetate	Soluble[1]

Further experimental investigation is required to determine the solubility in other common laboratory solvents such as water, ethanol, methanol, acetone, dimethyl sulfoxide (DMSO), and hexane.

Experimental Protocols for Solubility Determination

To empower researchers to obtain precise and reliable solubility data, this section details two primary experimental methodologies: a qualitative solubility test and a quantitative equilibrium solubility (shake-flask) method.

Qualitative Solubility Determination

This method provides a rapid assessment of whether a compound is soluble, partially soluble, or insoluble in a given solvent at a specific temperature.

Materials:

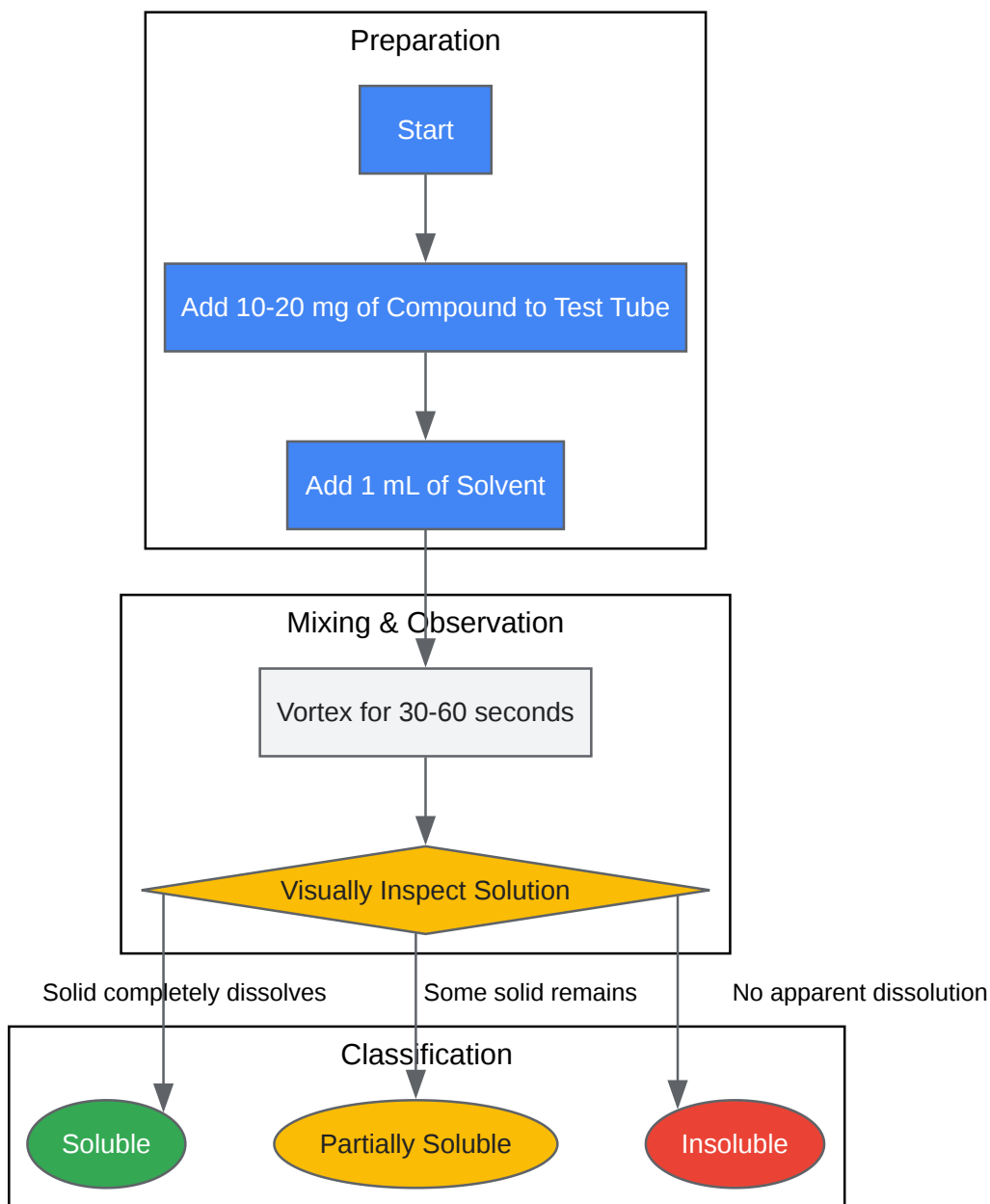
- **2-Acetoxy-2',4'-difluoroacetophenone**
- A selection of common laboratory solvents (e.g., water, ethanol, methanol, acetone, DMSO, hexane, toluene)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

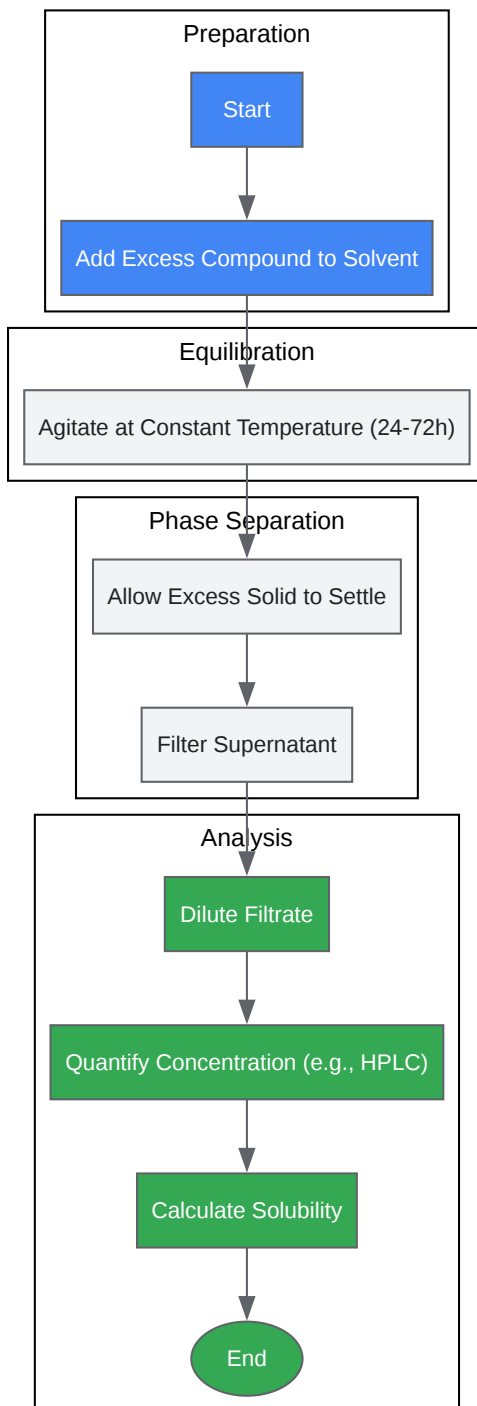
- Add approximately 10-20 mg of **2-Acetoxy-2',4'-difluoroacetophenone** to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 30-60 seconds.
- Visually inspect the solution against a contrasting background.

- Soluble: The solid completely dissolves, leaving a clear solution.
- Partially Soluble: A significant portion of the solid dissolves, but some undissolved particles remain.
- Insoluble: The solid does not appear to dissolve.
- If the compound appears insoluble, the mixture can be gently warmed to assess the effect of temperature on solubility.
- Repeat the procedure for each solvent to be tested.

Qualitative Solubility Testing Workflow



Quantitative Equilibrium Solubility Workflow

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References

- 1. usbio.net [usbio.net]
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